

Pyriofenone-d9: A Technical Guide to Material Safety and Handling

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Compound of Interest

Compound Name: Pyriofenone-d9

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Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Pyriofenone-d9** was located. The following information is based on the available data for the non-deuterated parent compound, Pyriofenone. The primary difference in the deuterated form is its higher molecular weight. The toxicological and safety profiles are expected to be very similar.

Introduction

Pyriofenone is a fungicide belonging to the aryl phenyl ketone chemical class.^[1] It is primarily utilized for the control of powdery mildew on a variety of crops, including cereals and grapevines.^{[2][3]} Its unique mode of action involves the disruption of the actin cytoskeleton in fungal cells, which inhibits key stages of fungal development such as the formation of appressoria and haustoria, as well as subsequent mycelial growth and sporulation.^{[1][4]} This novel mechanism of action places Pyriofenone in the Fungicide Resistance Action Committee (FRAC) Group 50 and makes it a valuable tool in managing fungicide resistance, as it shows no cross-resistance with existing fungicides.^{[1][5]} **Pyriofenone-d9** is a deuterated analog of Pyriofenone, primarily used as an internal standard in analytical and research applications.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Pyriofenone.

Property	Value	Reference
IUPAC Name	(5-chloro-2-methoxy-4-methyl-3-pyridinyl)-(2,3,4-trimethoxy-6-methylphenyl)methanone	[2]
CAS Registry No.	688046-61-9	[3]
Molecular Formula	C ₁₈ H ₂₀ ClNO ₅	[2]
Molecular Weight	365.8 g/mol	[3]
Appearance	White crystalline powder (at 20 °C)	[3]
Odor	No discernible odor	[3]
Melting Point	93-95 °C	[6]
Vapor Pressure	1.9 x 10 ⁻⁶ Pa (at 25°C)	[5]
Water Solubility	1.56 mg/L (at 20°C)	[5]
Octanol/Water Partition Coefficient (log KOW)	3.2	[6]
Relative Density	1.36 g/cm ³	[6]

Toxicological Information

Pyriofenone exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.[7]

The primary target organs for toxicity are the liver, kidney, and cecum in animal studies.[7][8]

Metric	Value	Species	Reference
Acute Oral LD50	>2,000 mg/kg	Rat	[9]
Acute Dermal LD50	> 2,000 mg/kg	Rabbit	[9]
Acute Inhalation LC50	> 2.78 mg/L (4 hours)	Rat	[9]
Skin Irritation	Non-irritating	[9]	
Eye Irritation	Practically non-irritating	[9]	
Skin Sensitization	Not a contact sensitizer	[9]	
Acceptable Daily Intake (ADI)	0.07 mg/kg bw/day	[2]	
Acceptable Operator Exposure Level (AOEL)	0.15 mg/kg bw/day	[2]	
Chronic Reference Dose (RfD)	0.091 mg/kg/day	[2]	

Carcinogenicity and Genotoxicity:

- Pyriofenone is suspected of causing cancer (GHS Category 2).[2][10]
- There is no evidence of mutagenic effects from in vivo and in vitro assays.[9]

Reproductive and Developmental Toxicity:

- No effects on reproduction were observed at the highest doses tested in rats.[11]
- Abortions were noted in rabbits at 300 mg/kg/day, which were associated with maternal toxicity.[7][11]

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H351: Suspected of causing cancer.[\[2\]](#)[\[10\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[2\]](#)

Precautionary Statements:

- P201 & P203: Obtain special instructions before use.[\[2\]](#)[\[10\]](#)
- P273: Avoid release to the environment.[\[2\]](#)[\[10\]](#)
- P280: Wear protective gloves, protective clothing, and eye protection.[\[2\]](#)[\[10\]](#)
- P308 + P313 & P318: IF exposed or concerned: Get medical advice/attention.[\[2\]](#)[\[10\]](#)
- P391: Collect spillage.[\[2\]](#)[\[10\]](#)
- P405: Store locked up.[\[2\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[2\]](#)[\[10\]](#)

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Wash thoroughly with soap and water after handling.[\[8\]](#)
- Store in the original container in a secure, dry, and cool place, separate from other pesticides, food, and feed.[\[8\]](#)

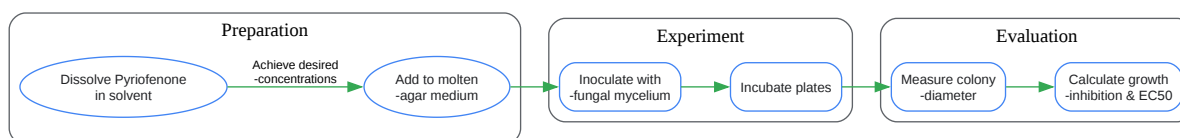
Experimental Protocols

In Vitro Mycelial Growth Inhibition Test

This assay determines the direct effect of Pyriofenone on fungal growth.[\[12\]](#)

Methodology:

- Preparation: Dissolve the active ingredient of Pyriofenone in a suitable solvent (e.g., acetone).[12]
- Incorporation: Add the Pyriofenone solution to a molten agar growth medium, such as Potato Dextrose Agar (PDA), to achieve a range of final concentrations.[12]
- Inoculation: Place a small plug of actively growing mycelium from a pure fungal culture onto the center of each agar plate.[12]
- Incubation: Incubate the plates at the optimal temperature for the specific fungus in the dark.[13]
- Evaluation: Measure the diameter of the fungal colony at regular intervals. Calculate the growth inhibition relative to a control plate containing only the solvent.[12] Determine the EC50 value (the concentration that inhibits growth by 50%).[13]



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In Vitro Mycelial Growth Inhibition Workflow

In Vivo Pot Tests for Preventive and Curative Activity

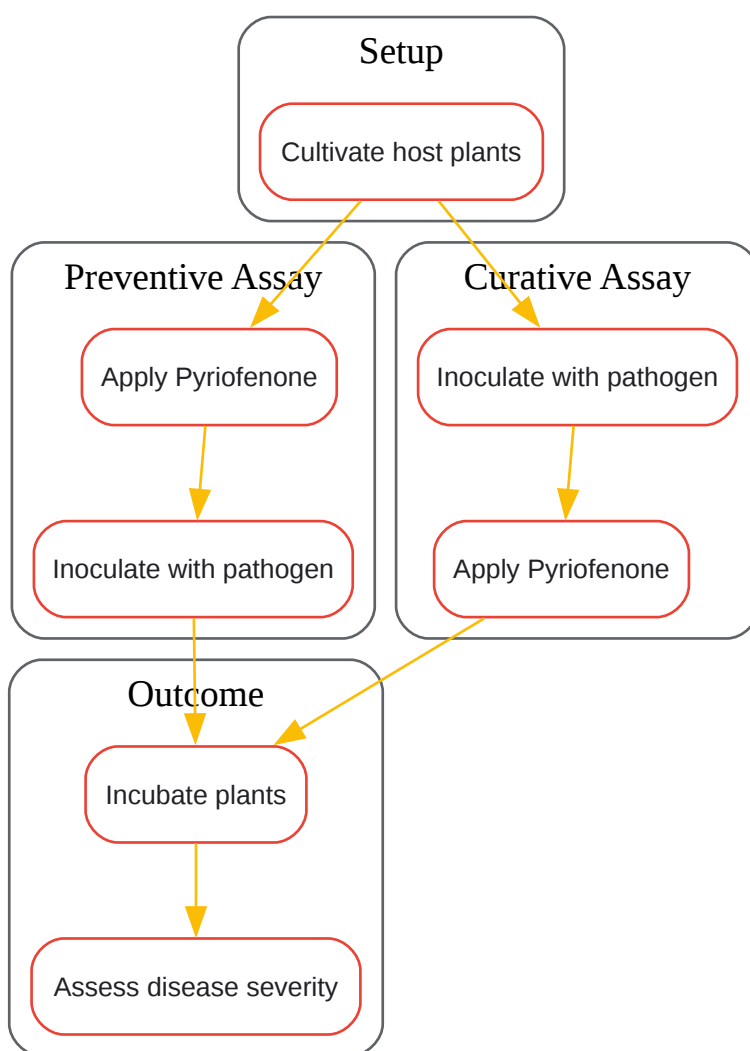
These assays evaluate the fungicide's performance on a host plant.[12]

Methodology:

- Plant Cultivation: Grow host plants (e.g., wheat or cucumber seedlings) in pots under greenhouse conditions to a specified growth stage.[12]
- Fungicide Application: Dilute a suspension concentrate (SC) formulation of Pyriofenone in water, often with a surfactant, and spray it onto the plant foliage to ensure even coverage.

[12]

- Inoculation:
 - Preventive: Inoculate plants with a conidial suspension of the target pathogen (e.g., *Podosphaera xanthii*) after the fungicide application has dried.[12]
 - Curative: Inoculate plants with the pathogen first and then treat with Pyriofenone at specific time points (e.g., 1, 2, or 3 days) after inoculation.[12]
- Incubation: Incubate the treated and inoculated plants in a controlled environment (e.g., 20°C with fluorescent light) for 7-11 days to allow for disease development.[12]
- Assessment: Visually assess disease severity by determining the percentage of leaf area covered by lesions or mycelium in the treated plants compared to an untreated control.[12]

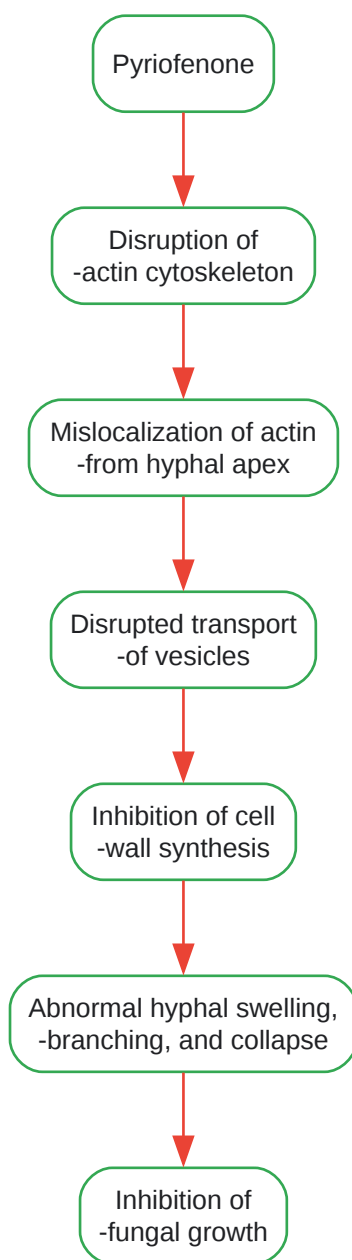


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In Vivo Preventive and Curative Assay Workflow

Mechanism of Action

Pyriofenone's unique mode of action targets the fungal actin cytoskeleton.[4][5] It is hypothesized that Pyriofenone induces the mislocalization of actin from the hyphal apex. This disruption of the actin cytoskeleton interferes with the transport of vesicles containing materials essential for cell wall synthesis to the growing tip of the fungal hyphae.[5] This leads to abnormal swelling, branching, and eventual collapse of the hyphae, thereby inhibiting fungal growth and infection.[5]



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Proposed Mechanism of Action for Pyriofenone

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